

Sulfochlorophenol S: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Sulfochlorophenol S

CAS No.: 108321-09-1

Cat. No.: B1140990

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An in-depth exploration of the synthesis, properties, and applications of the chromogenic agent **Sulfochlorophenol S** for professionals in research and drug development.

Introduction

Sulfochlorophenol S, a complex bis-azo dye, has carved a significant niche in analytical chemistry as a highly sensitive chromogenic reagent. Its intricate molecular structure, featuring multiple sulfonate and hydroxyl groups, allows for the formation of intensely colored complexes with a variety of metal ions. This property makes it an invaluable tool for the spectrophotometric determination of trace amounts of these elements in diverse matrices. This technical guide provides a comprehensive overview of **Sulfochlorophenol S**, from its fundamental chemical identity to its practical applications in the laboratory.

Chemical Identity and Physicochemical Properties

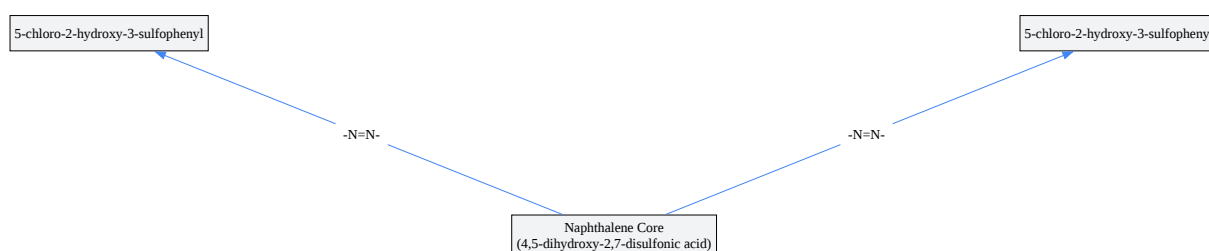
Sulfochlorophenol S is systematically named 3,6-bis[(5-chloro-2-hydroxy-3-sulfophenyl)azo]-4,5-dihydroxynaphthalene-2,7-disulfonic acid. There can be ambiguity in its registered CAS number, with both 2103-73-3 and 108321-09-1 often being associated with the compound. This variation likely arises from the distinction between the free acid form and its

various salt forms (e.g., sodium or sodium-calcium salts), which are more commonly used in practice. For clarity, it is crucial to refer to the specific salt form when sourcing or utilizing this reagent.

The key physicochemical properties of **Sulfochlorophenol S** are summarized in the table below:

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₁₄ Cl ₂ N ₄ O ₁₆ S ₄	[1][2]
Molecular Weight	789.53 g/mol	[1][2]
Appearance	Powder	[2]
Solubility	Soluble in water	[2]
Storage Temperature	2-8°C	[1]

The structural formula of **Sulfochlorophenol S** is visualized in the following diagram:



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Caption: Figure 1: Structural components of **Sulfochlorophenol S**.

Synthesis of Sulfochlorophenol S

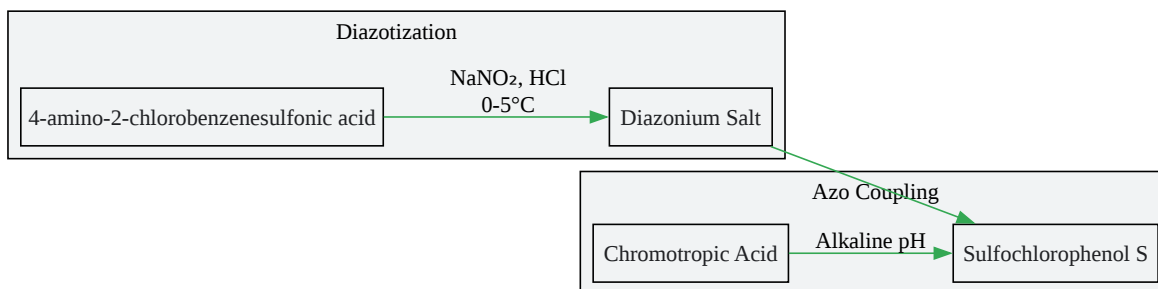
The synthesis of **Sulfochlorophenol S** is a multi-step process that involves the diazotization of a substituted aniline and subsequent coupling with a naphthalene derivative. While a detailed, single-source protocol for its direct synthesis is not readily available in public literature, a plausible pathway can be constructed based on established organo-chemical reactions for similar bis-azo dyes.

The key precursors for this synthesis are:

- 4-amino-2-chlorobenzenesulfonic acid: This serves as the diazo component.
- Chromotropic acid (4,5-dihydroxynaphthalene-2,7-disulfonic acid): This acts as the coupling component.

The general synthetic approach involves the following key transformations:

Figure 2: Proposed synthesis workflow for Sulfochlorophenol S.



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Caption: Figure 2: Proposed synthesis workflow for **Sulfochlorophenol S**.

Experimental Causality: The diazotization reaction must be carried out at low temperatures (0-5°C) to ensure the stability of the resulting diazonium salt. The subsequent azo coupling

reaction is typically performed under alkaline conditions to activate the hydroxyl groups of the chromotropic acid, facilitating electrophilic substitution by the diazonium ion at the positions ortho to the hydroxyl groups. The stoichiometry of the reactants would be controlled to achieve the bis-azo substitution on the chromotropic acid core.

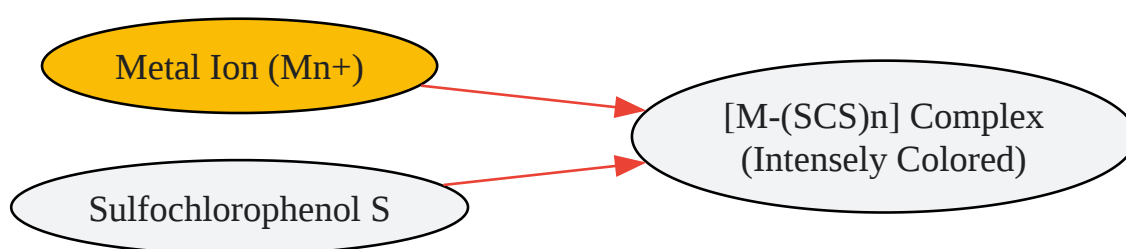
Applications in Spectrophotometric Analysis

The primary utility of **Sulfochlorophenol S** lies in its role as a chromogenic reagent for the spectrophotometric determination of various metal ions. Upon chelation with a metal ion, the electronic structure of the dye molecule is altered, leading to a significant shift in its maximum absorbance wavelength (λ_{max}) and an increase in its molar absorptivity. This change in color intensity is directly proportional to the concentration of the metal ion, forming the basis for quantitative analysis.

Mechanism of Action: Complex Formation

The numerous hydroxyl and sulfonate groups on the **Sulfochlorophenol S** molecule act as coordination sites for metal ions. The formation of a stable metal-ligand complex is the key to its function as an indicator. The general principle of this interaction is depicted below:

Figure 3: General mechanism of complex formation.



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Caption: Figure 3: General mechanism of complex formation.

This complexation is often pH-dependent, and the optimal pH for the determination of a specific metal ion must be established experimentally.

Exemplary Protocol: Spectrophotometric Determination of Thorium(IV)

While a specific protocol for **Sulfochlorophenol S** is not readily available, the following procedure, adapted from the use of similar bis-azo dyes for the determination of Thorium(IV), provides a representative experimental workflow.

I. Reagents and Solutions:

- Standard Thorium(IV) solution (1000 µg/mL): Prepare by dissolving a known weight of thorium nitrate in dilute nitric acid.
- **Sulfochlorophenol S** solution (0.1% w/v): Dissolve 0.1 g of **Sulfochlorophenol S** in 100 mL of deionized water.
- Buffer solution (pH 2.5): Prepare using appropriate amounts of glycine and hydrochloric acid.
- Deionized water.

II. Instrumentation:

- UV-Vis Spectrophotometer
- pH meter
- Volumetric flasks and pipettes

III. Experimental Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of Thorium(IV) in the range of 0.1-2.0 µg/mL by appropriate dilution of the stock solution.
- Complex Formation:
 - To a 10 mL volumetric flask, add an aliquot of the standard or sample solution containing Thorium(IV).
 - Add 2 mL of the buffer solution (pH 2.5).

- Add 1 mL of the **Sulfochlorophenol S** solution.
- Dilute to the mark with deionized water and mix well.
- Spectrophotometric Measurement:
 - Allow the color to develop for 15 minutes at room temperature.
 - Measure the absorbance of the solution at the wavelength of maximum absorbance (λ_{max}) against a reagent blank prepared in the same manner without the analyte. The λ_{max} for the Thorium-**Sulfochlorophenol S** complex should be determined experimentally but is expected to be in the range of 650-670 nm.
- Calibration Curve: Plot a graph of absorbance versus the concentration of the Thorium(IV) standard solutions.
- Sample Analysis: Measure the absorbance of the sample solution and determine the concentration of Thorium(IV) from the calibration curve.

IV. Self-Validation:

- Linearity: The calibration curve should exhibit a linear relationship between absorbance and concentration over the tested range ($R^2 > 0.99$).
- Sensitivity: The molar absorptivity and Sandell's sensitivity can be calculated from the calibration data to assess the method's sensitivity.
- Precision and Accuracy: The method's precision can be evaluated by replicate measurements of a standard solution, and accuracy can be assessed by analyzing a certified reference material or through recovery studies.

Safety and Handling

As a chemical reagent, **Sulfochlorophenol S** should be handled with appropriate care in a laboratory setting. While a specific safety data sheet (SDS) for **Sulfochlorophenol S** is not widely available, the safety precautions for related chlorophenol and sulfonated aromatic compounds should be considered.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the solid powder or its solutions.
- Inhalation: Avoid inhaling the dust. Handle in a well-ventilated area or under a fume hood.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials. Keep the container tightly closed.

Conclusion

Sulfochlorophenol S is a potent and versatile chromogenic reagent with significant applications in the quantitative analysis of metal ions. Its high sensitivity and the formation of intensely colored complexes make it a valuable tool for researchers and drug development professionals who require accurate determination of trace elements. By understanding its fundamental properties, synthesis, and the principles of its application, scientists can effectively leverage this compound in their analytical workflows. As with all chemical reagents, adherence to proper safety protocols is paramount to ensure a safe and productive laboratory environment.

References

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Sources

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